

Application Notes and Protocols for 2-Bromo-3-fluoro-6-nitrophenol

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Compound of Interest

Compound Name: **2-Bromo-3-fluoro-6-nitrophenol**

Cat. No.: **B177838**

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2-Bromo-3-fluoro-6-nitrophenol is a research chemical with an incomplete toxicological profile. All procedures should be conducted with the utmost caution, adhering to institutional and governmental safety regulations. This guide is based on the known hazards of analogous chemical structures and general laboratory safety principles.

Section 1: Introduction and Hazard Analysis

2-Bromo-3-fluoro-6-nitrophenol (CAS No. 103979-08-4) is a halogenated nitroaromatic compound.^[1] While specific toxicological data is limited, the structure suggests significant potential hazards. The Globally Harmonized System (GHS) classification, derived from aggregated data, indicates multiple hazard classes.^[2] All work with this compound must be predicated on the assumption that it is hazardous.

1.1 Known GHS Hazard Classifications^[2]

- Acute Toxicity, Oral (Warning): Harmful if swallowed.
- Acute Toxicity, Dermal (Warning): Harmful in contact with skin.
- Skin Corrosion/Irritation (Warning): Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Warning): Causes serious eye irritation.
- Acute Toxicity, Inhalation (Warning): Harmful if inhaled.

Due to the presence of the nitrophenol moiety, this compound should be handled with the same precautions as other toxic nitrophenols, which can cause systemic effects.[\[3\]](#)[\[4\]](#) The brominated and fluorinated nature of the molecule necessitates careful consideration for disposal and potential reactivity.

1.2 Physicochemical Data Summary

A comprehensive, experimentally verified dataset for **2-Bromo-3-fluoro-6-nitrophenol** is not readily available. The following table is based on computed properties.

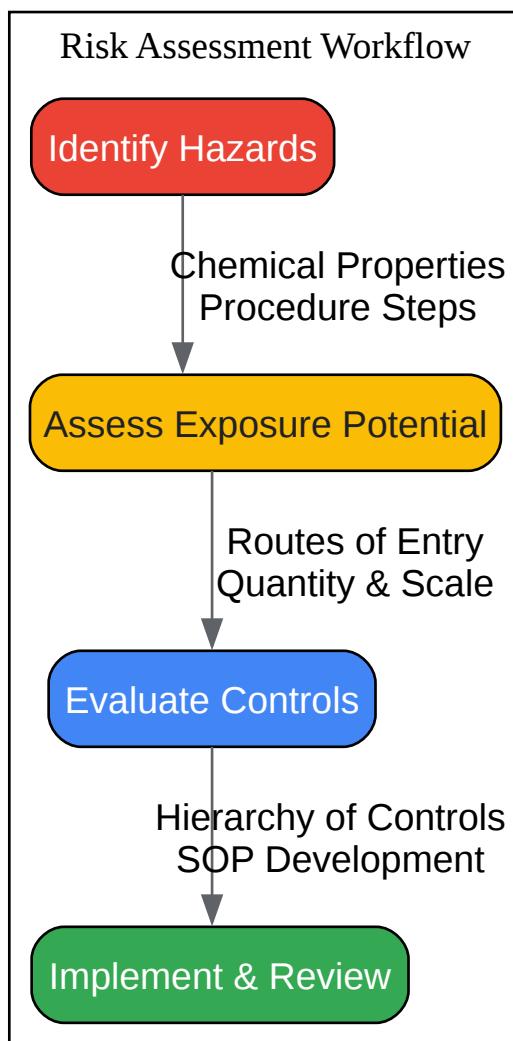
Property	Value	Source
Molecular Formula	C ₆ H ₃ BrFNO ₃	[2]
Molecular Weight	235.99 g/mol	[2]
Appearance	Solid (Assumed, based on similar compounds)	N/A

Section 2: Risk Assessment and Control

A thorough risk assessment must be performed before any new experiment involving this compound.[\[3\]](#)[\[5\]](#) The process involves identifying hazards, evaluating risks, and implementing control measures.

2.1 Risk Assessment Workflow

Researchers must follow a systematic process to evaluate the risks associated with handling **2-Bromo-3-fluoro-6-nitrophenol**. This involves considering the quantity of material used, the experimental conditions (e.g., temperature, pressure), and the potential for exposure.[\[6\]](#)



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Caption: Risk assessment process for hazardous chemicals.

2.2 Engineering Controls

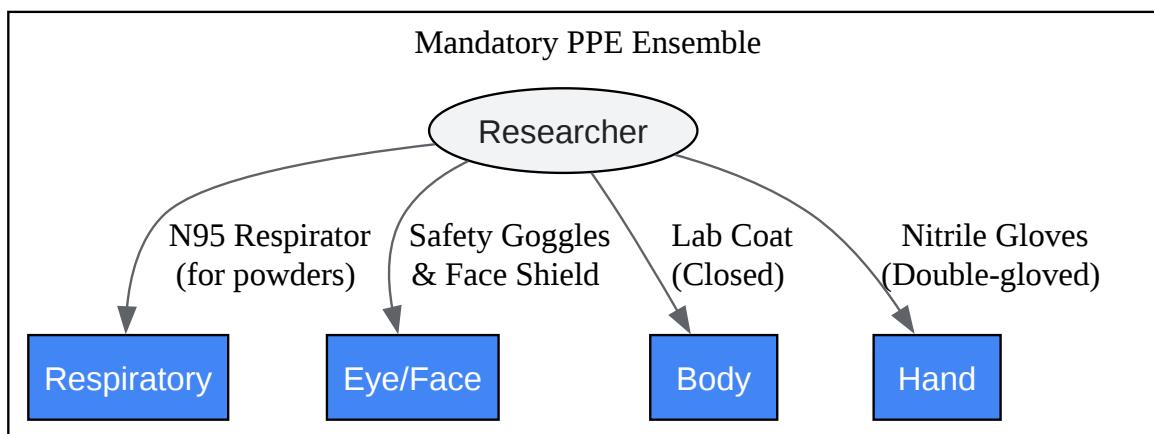
Engineering controls are the first line of defense in minimizing exposure.[\[2\]](#)

- Chemical Fume Hood: All manipulations of solid **2-Bromo-3-fluoro-6-nitrophenol**, including weighing and solution preparation, must be conducted inside a certified chemical fume hood to prevent inhalation of airborne particulates.[\[7\]](#)
- Ventilated Balance Enclosure: If a balance cannot be placed inside a fume hood, a ventilated balance enclosure with HEPA filtration should be used for weighing operations.[\[2\]](#)

- Safety Showers and Eyewash Stations: These must be readily accessible and tested regularly. Immediate flushing is critical in case of skin or eye contact.[8]

2.3 Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory to prevent dermal, ocular, and respiratory exposure.[9][10]



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Caption: Required PPE for handling **2-Bromo-3-fluoro-6-nitrophenol**.

- Hand Protection: Double-gloving with chemically resistant nitrile gloves is required. Gloves must be inspected before use and changed immediately if contamination is suspected or after a maximum of two hours of use.[7][11]
- Eye and Face Protection: Chemical safety goggles that provide a complete seal around the eyes are mandatory. A face shield should be worn over the goggles, especially when there is a risk of splashes.[12]
- Body Protection: A full-length laboratory coat with buttoned cuffs must be worn.[12]
- Respiratory Protection: For handling the solid compound outside of a fume hood (not recommended), a NIOSH-approved respirator with a particulate filter (e.g., N95) is required to prevent inhalation of dust.[9]

Section 3: Standard Operating Protocols

Adherence to standardized protocols is essential for safe handling.

3.1 Protocol for Weighing Solid **2-Bromo-3-fluoro-6-nitrophenol**

This protocol is designed to minimize the generation of airborne dust and prevent contamination.[\[7\]](#)[\[13\]](#)

- Preparation: Designate a specific area within the chemical fume hood for weighing. Cover the work surface with disposable absorbent bench paper.[\[13\]](#)
- Tare Container: Place a tared, sealable container on the balance.
- Transfer: Carefully transfer the desired amount of the solid compound into the container using a clean spatula. Avoid creating dust by handling the material gently.
- Seal: Immediately and securely seal the container.
- Decontaminate: Carefully wipe the exterior of the container, the spatula, and the surrounding work surface with a cloth dampened with an appropriate solvent (e.g., ethanol) to remove any residual powder. Dispose of the cloth as hazardous waste.
- Glove Removal: Remove the outer pair of gloves and dispose of them as hazardous waste before leaving the fume hood.
- Hand Washing: Wash hands thoroughly with soap and water after the procedure is complete.
[\[2\]](#)

3.2 Protocol for Preparing a Stock Solution

This protocol ensures the safe dissolution of the compound.

- Preparation: Perform all steps within a chemical fume hood.
- Solvent Addition: Unseal the container holding the weighed solid. Using a pipette, slowly add the desired solvent to the container to wet the powder before attempting to dissolve it fully. This minimizes dust generation.

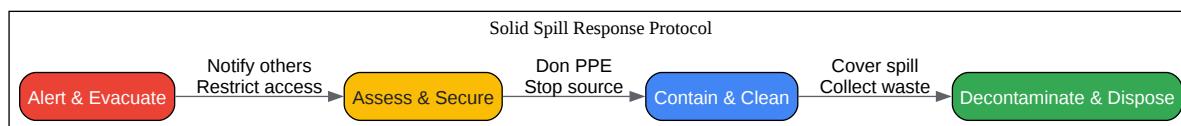
- Dissolution: Gently swirl or stir the mixture until the solid is completely dissolved. Avoid splashing.
- Transfer (if necessary): If transferring to another vessel, do so carefully to avoid spills.
- Decontamination: Decontaminate all equipment used, including stir bars and pipettes, before removing them from the fume hood.
- Waste Disposal: Dispose of all contaminated disposable items (e.g., pipette tips, wipes) in the designated halogenated organic waste container.[4][14]

Section 4: Emergency Procedures

Immediate and correct response to an emergency is critical to mitigating harm.

4.1 Spill Response

For any spill, the primary goal is to ensure personnel safety and contain the material.[15]



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Caption: Step-by-step procedure for a solid chemical spill.

- Minor Spill (inside a fume hood):
 - Ensure the fume hood sash is lowered.
 - Wearing the appropriate PPE, gently cover the solid spill with an absorbent material to prevent it from becoming airborne.[16]

- Carefully sweep the material into a labeled hazardous waste container. Do not use a dry brush, as this can generate dust.[7]
- Wipe the area with a wet cloth, and dispose of the cloth and all cleaning materials as hazardous waste.
- Major Spill (outside a fume hood):
 - Alert all personnel in the immediate area and evacuate.[15]
 - Restrict access to the area.
 - Contact the institution's Environmental Health and Safety (EHS) department or emergency response team immediately.
 - Do not attempt to clean up a large spill without specialized training and equipment.

4.2 Personnel Exposure

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[17]
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes at an eyewash station, holding the eyelids open. Seek immediate medical attention.[17]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Section 5: Storage and Waste Disposal

Proper storage and disposal are crucial for safety and environmental protection.

5.1 Storage Requirements

- Store **2-Bromo-3-fluoro-6-nitrophenol** in a tightly sealed, clearly labeled container.

- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong bases and oxidizing agents.
- Use secondary containment to prevent the spread of material in case of a leak.[\[2\]](#)

5.2 Waste Disposal

- All solid waste, contaminated materials (gloves, wipes, absorbent pads), and solutions containing **2-Bromo-3-fluoro-6-nitrophenol** must be disposed of as hazardous waste.
- Due to the presence of bromine and fluorine, this compound must be collected in a designated "Halogenated Organic Waste" container.[\[4\]](#)[\[18\]](#) Do not mix with non-halogenated waste streams.[\[14\]](#)
- Follow all institutional and local regulations for hazardous waste disposal.

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